

Technical Guide: 5-Propylbenzene-1,3-diol-d5 for Research Applications

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Compound of Interest

Compound Name: 5-Propylbenzene-1,3-diol-d5

Cat. No.: B15289376

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of **5-Propylbenzene-1,3-diol-d5**, a deuterated analog of 5-Propylbenzene-1,3-diol. This document is intended for researchers in drug development, analytical chemistry, and cellular biology, offering key data, experimental protocols, and insights into its application as an internal standard and its relevance to specific signaling pathways.

Core Compound Data

5-Propylbenzene-1,3-diol-d5 is the deuterated form of 5-Propylbenzene-1,3-diol (also known as Divarinol), a naturally occurring alkylresorcinol. The deuteration makes it an ideal internal standard for mass spectrometry-based quantification of the parent compound and its derivatives, such as cannabigerovarin (CBGV).

Quantitative Data Summary

The following tables summarize the key quantitative data for both **5-Propylbenzene-1,3-diol-d5** and its non-deuterated analog. This data has been compiled from various suppliers and databases.

Table 1: Properties of **5-Propylbenzene-1,3-diol-d5**

Property	Value	Source
Chemical Name	5-(pentadeuteriopropyl)benzene-1,3-diol	LGC Standards[1]
Synonyms	Divarinol-d5	LGC Standards[1]
CAS Number	498542-90-8	LGC Standards[1]
Molecular Formula	C ₉ H ₇ D ₅ O ₂	Inferred from structure
Molecular Weight	157.115	LGC Standards[1]
Isotopic Enrichment	>98% (Assumed typical)	Based on common commercial standards

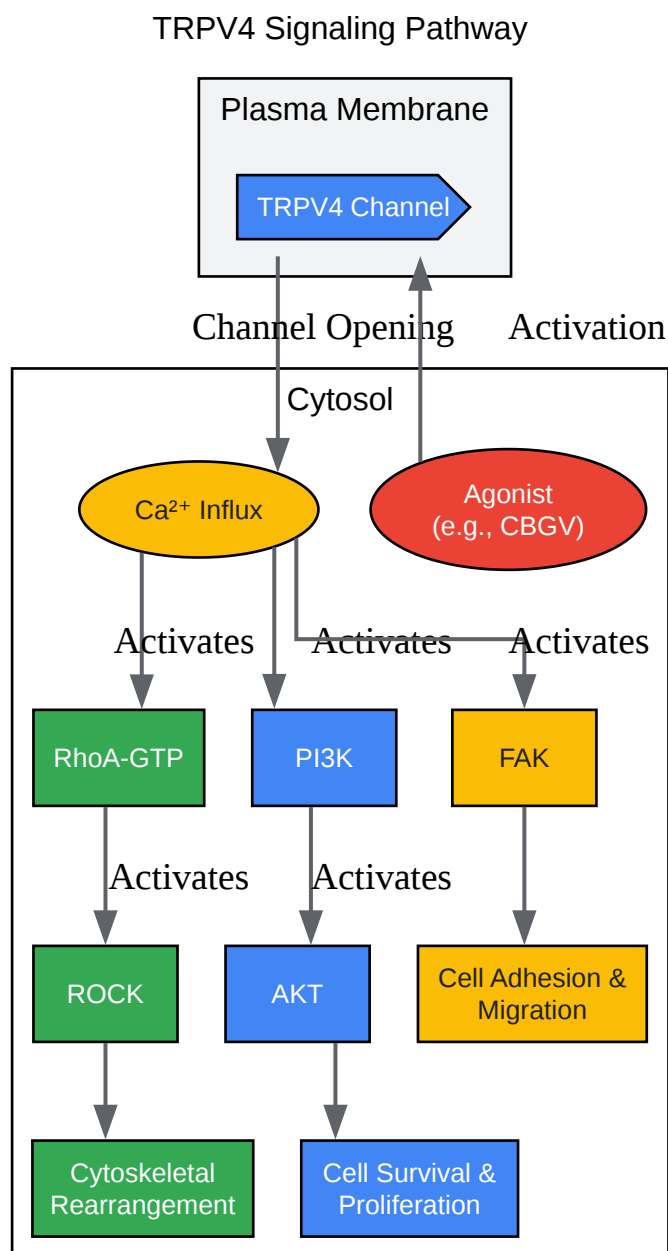
Note on Isotopic Enrichment: A specific Certificate of Analysis for **5-Propylbenzene-1,3-diol-d5** was not publicly available. The isotopic enrichment is assumed to be >98%, which is a common specification for commercially available deuterated internal standards. Users should always refer to the lot-specific Certificate of Analysis from their supplier for the exact value.

Table 2: Properties of 5-Propylbenzene-1,3-diol (Non-deuterated)

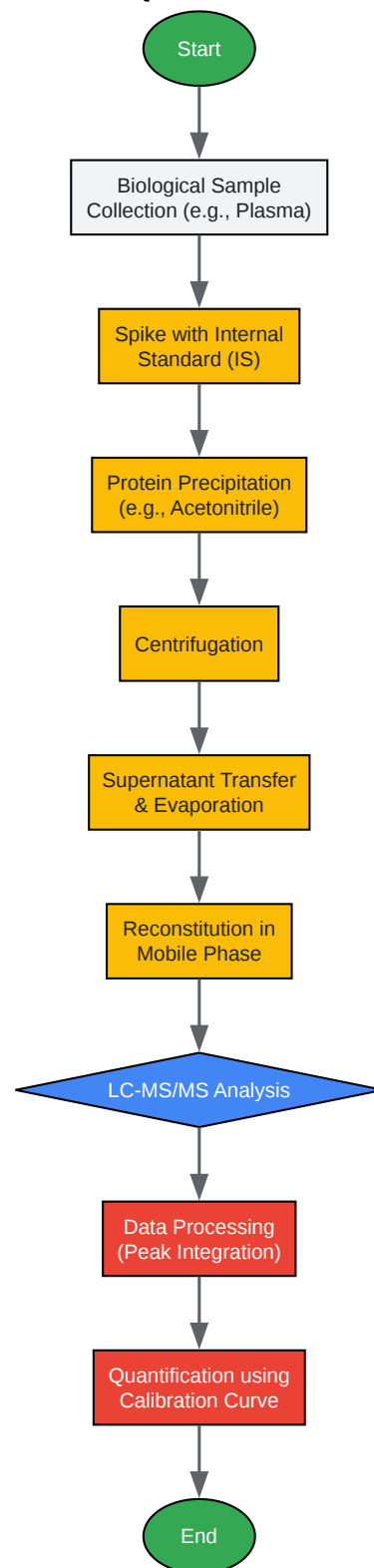
Property	Value	Source
CAS Number	500-49-2	Sigma-Aldrich, SCBT[2][3]
Molecular Formula	C ₉ H ₁₂ O ₂	Sigma-Aldrich, SCBT[2][3]
Molecular Weight	152.19	Sigma-Aldrich, SCBT[2][3]
Purity	≥98%	Sigma-Aldrich[3]
Appearance	White to Off-White Solid	BJ Science LLC[4]
Storage Temperature	Refrigerator (2-8°C)	Sigma-Aldrich[3]

Application in Cellular Signaling: The TRPV4 Pathway

5-Propylbenzene-1,3-diol is a precursor in the synthesis of Cannabigerovarin (CBGV). CBGV has been identified as a modulator of the Transient Receptor Potential Vanilloid 4 (TRPV4) channel.[5] TRPV4 is a widely expressed calcium-permeable cation channel involved in a variety of physiological processes. Its activation initiates a cascade of intracellular signaling events. The diagram below illustrates a potential signaling pathway following TRPV4 activation.



LC-MS/MS Quantification Workflow



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